

# Comparison of Verdyl acetate and isobornyl acetate in perfumery

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An Objective Comparison of **Verdyl Acetate** and Isobornyl Acetate in Perfumery

This guide provides a detailed comparison of two significant synthetic fragrance molecules: **Verdyl acetate** and isobornyl acetate. Aimed at researchers, scientists, and professionals in the fragrance and chemical industries, this document outlines their physicochemical properties, olfactory characteristics, performance data, and synthesis protocols to aid in material selection and application development.

## **Physicochemical Properties**

**Verdyl acetate** and isobornyl acetate possess distinct structural and physical properties that influence their use in fragrance formulations. **Verdyl acetate**, also known as Tricyclodecenyl acetate, has a complex tricyclic structure.[1] In contrast, isobornyl acetate is a bicyclic monoterpene ester, the exo-isomer of bornyl acetate.[2]



Property	Verdyl Acetate	Isobornyl Acetate
IUPAC Name	8-tricyclo[5.2.1.0 <sup>2,6</sup> ]dec-3-enyl acetate[3]	(1R,2R,4R)-1,7,7- Trimethylbicyclo[2.2.1]heptan- 2-yl acetate
Synonyms	Tricyclodecenyl acetate, Jasmacyclene[1][3]	exo-Bornyl acetate, Pichtosin[2]
CAS Number	5413-60-5[4]	125-12-2[2]
Molecular Formula	C12H16O2[3][4]	C12H20O2[5]
Molecular Weight	192.25 g/mol [3][4]	196.29 g/mol [2]
Appearance	Colorless to pale yellow liquid[1][4]	Colorless to pale straw yellow liquid[2]
Solubility	Insoluble in water, soluble in alcohol[4]	Insoluble in glycerol and water; soluble in most fixed oils and mineral oil[6]
Flash Point	116°C[7]	89°C[5]

## **Olfactory Profile and Performance in Perfumery**

The primary distinction between **Verdyl acetate** and isobornyl acetate lies in their scent profiles and application contexts. **Verdyl acetate** is valued for its fresh, green, and floral-woody character, while isobornyl acetate is predominantly used for its classic pine and camphoraceous notes.[8][9]



Characteristic	Verdyl Acetate	Isobornyl Acetate
Odor Profile	Fresh, green, floral, woody with leafy, earthy, and slightly fruity/anise nuances.[1][8][10]	Fresh, woody, camphoraceous, piney, and balsamic with slightly medicinal and minty undertones.[2][9][11]
Substantivity	Long-lasting; up to 100 hours on a fragrance strip.[12]	Medium; approximately 8 hours on a fragrance strip (undiluted).[2]
Perfumery Uses	Adds green, floral, and fruity volume. Used in fine fragrances (especially chypre and fougère), soaps, detergents, and air fresheners. [10][13]	Provides structure and freshness in fougère, coniferous, and herbal compositions. Widely used in soaps, bath products, and air fresheners.[2][6]
Blending	Blends well with floral (lavender, rose), citrus, and woody notes.[1][8][13]	Blends effectively with coumarin and amyl salicylate; used to lighten and brighten herbal accords.[6]
Stability	Stable in various media, including acidic and alkaline environments (shampoo, soap, detergents, bleach).[12][14]	Good tenacity and moderate volatility ensure a balanced scent release.[15] Valued for its stability and versatility.[2]

## **Synthesis and Manufacturing Overview**

The manufacturing processes for these two acetates start from different precursors, reflecting their distinct chemical structures.

- Verdyl Acetate: This synthetic aromatic chemical is not found in nature.[4][10] Its industrial
  synthesis typically involves the reaction of dicyclopentadiene with acetic acid, followed by
  purification.[14]
- Isobornyl Acetate: Commercial isobornyl acetate is produced synthetically to ensure quality and cost-effectiveness, though it is found in trace amounts in some essential oils.[2] The



synthesis is achieved either through the acetylation of isoborneol or by the catalytic addition of acetic acid to camphene.[2][5][6]

## **Experimental Protocols**

## Protocol 1: Synthesis of Isobornyl Acetate from Isoborneol

This protocol describes a general laboratory procedure for the esterification of isoborneol to produce isobornyl acetate.

Objective: To synthesize isobornyl acetate via the acid-catalyzed esterification of isoborneol.

#### Materials:

- Isoborneol
- Acetic anhydride
- Glacial acetic acid
- Concentrated sulfuric acid (catalyst)
- Hexane
- 5% Sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard reflux and extraction glassware

#### Procedure:

- Reaction Setup: In a round-bottom flask, dissolve isoborneol in a mixture of acetic anhydride and glacial acetic acid.
- Catalysis: While stirring, slowly add a catalytic amount of concentrated sulfuric acid to the solution.



- Reflux: Heat the mixture under reflux for 1-2 hours to drive the esterification reaction.[16]
- Workup: a. After cooling to room temperature, pour the reaction mixture into a separatory funnel containing cold water. b. Extract the aqueous layer with hexane. c. Combine the organic extracts and wash sequentially with water, 5% sodium bicarbonate solution (to neutralize residual acid), and again with water.[16] d. Dry the organic layer over anhydrous magnesium sulfate.
- Purification: a. Filter to remove the drying agent. b. Remove the hexane solvent using a rotary evaporator. c. The crude product can be further purified by vacuum distillation to yield pure isobornyl acetate.[16]

## Protocol 2: Quality Control using Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a standard method for assessing the purity and confirming the identity of fragrance acetates.

Objective: To determine the purity of a synthesized acetate sample and confirm its chemical identity.

#### Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Appropriate capillary column (e.g., non-polar DB-5 or similar)

#### Procedure:

- Sample Preparation: Prepare a dilute solution of the acetate sample (e.g., **Verdyl acetate** or isobornyl acetate) in a suitable solvent like ethanol or hexane.
- Injection: Inject a small volume (e.g., 1 μL) of the diluted sample into the GC inlet.
- Chromatographic Separation: The sample is vaporized and carried by an inert gas through the GC column. Components separate based on their boiling points and interaction with the column's stationary phase.[17]



- Mass Spectrometry Analysis: As components elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The mass-to-charge ratio of these fragments is measured, generating a mass spectrum for each component.[18]
- Data Analysis: a. The purity of the sample is determined by calculating the relative peak area of the target acetate in the resulting chromatogram.[19] b. The identity of the compound is confirmed by comparing its retention time and mass spectrum with that of an authentic standard and matching it against a spectral library (e.g., NIST, Wiley).[3][18]

## **Diagrams**



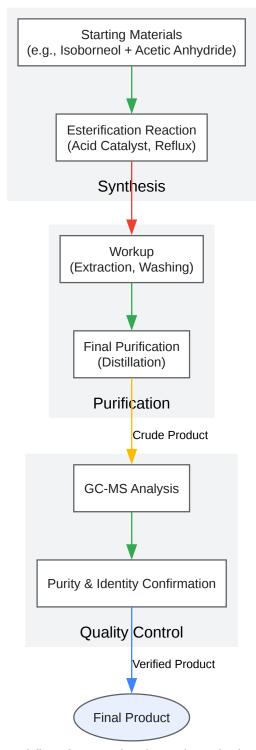
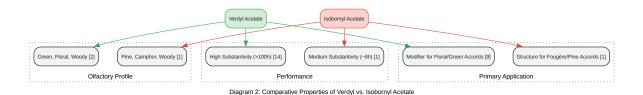


Diagram 1: General Workflow for Synthesis and Analysis of Fragrance Acetates





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